

Literature review on the synthesis of halogenated quinolines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *7-Bromo-2-chloro-3-methylquinoline*

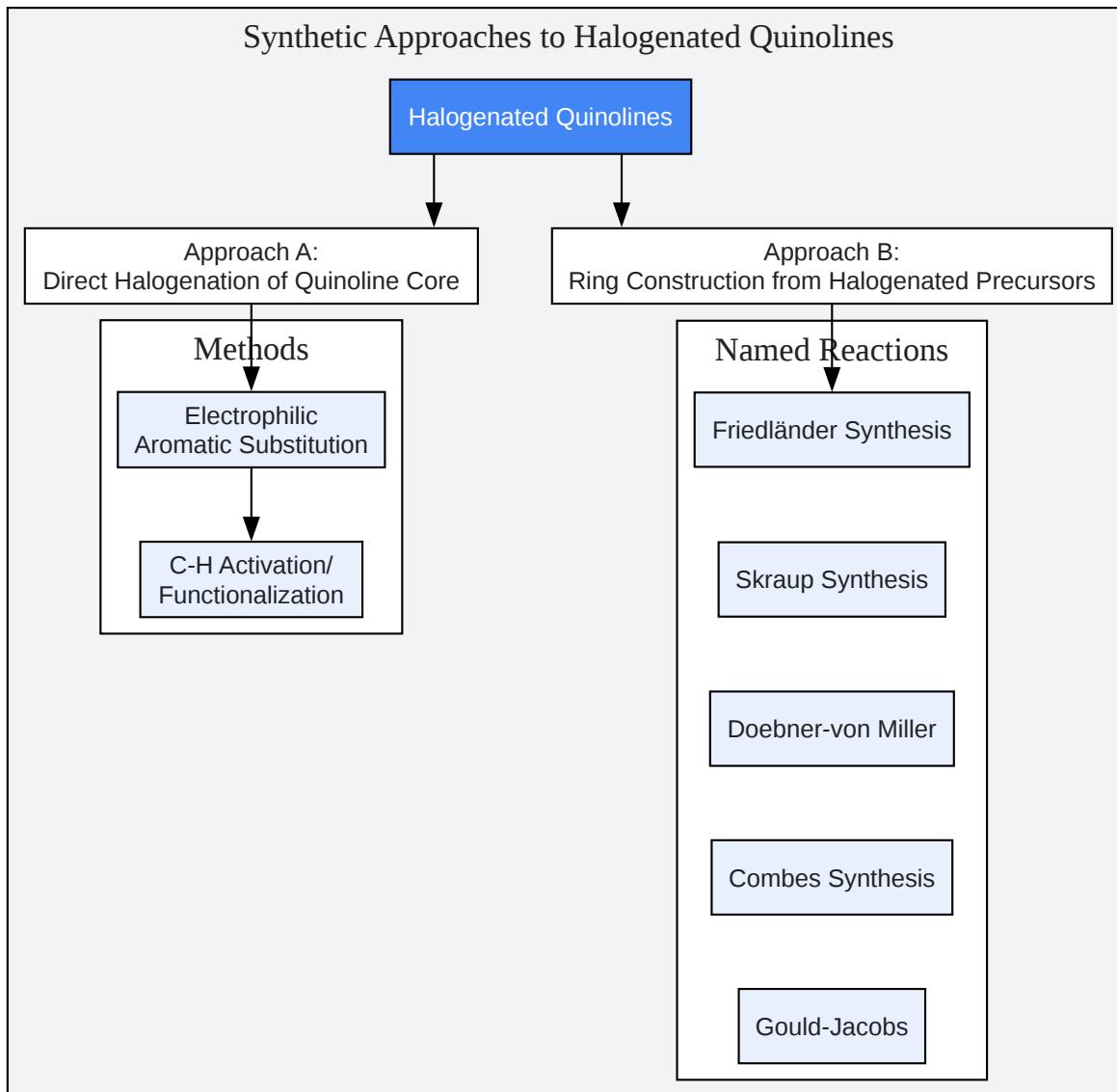
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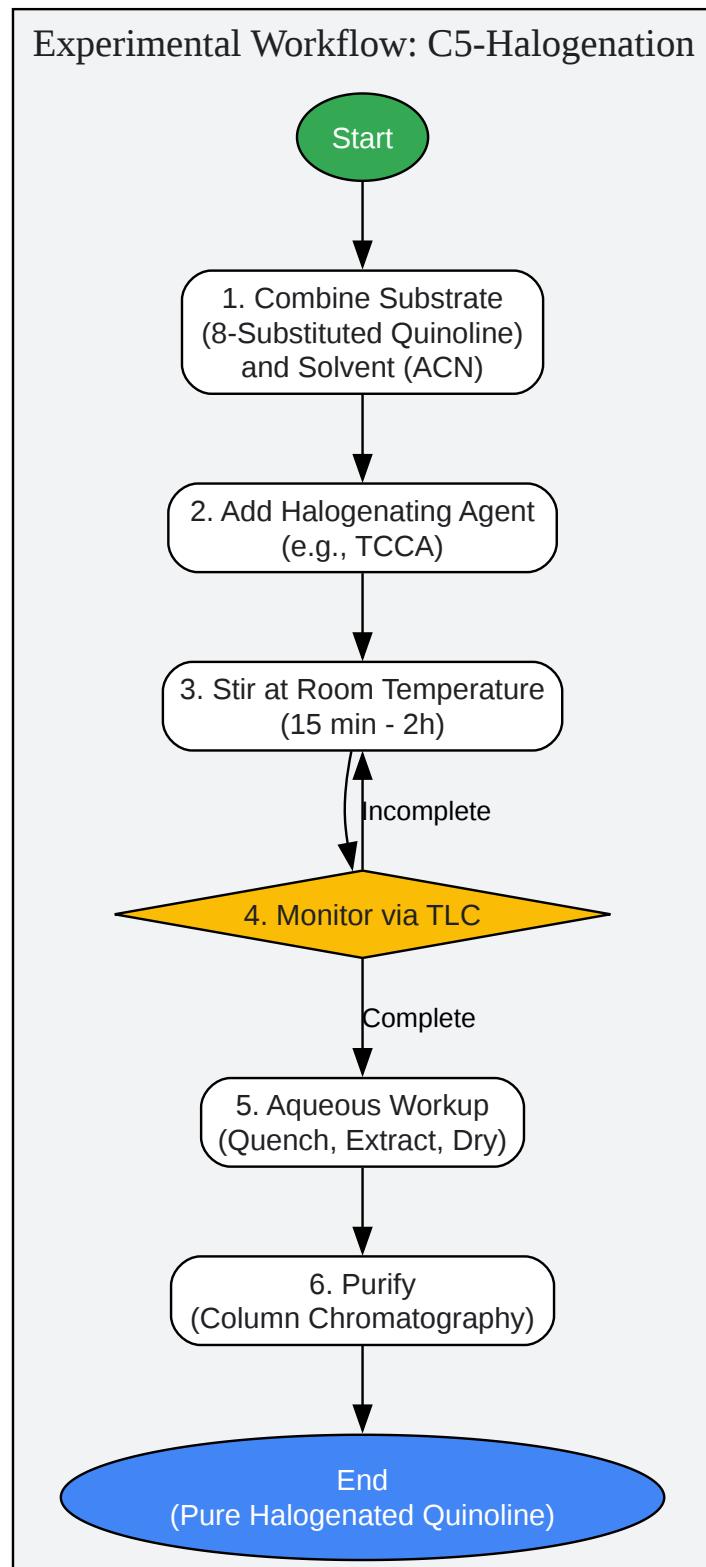
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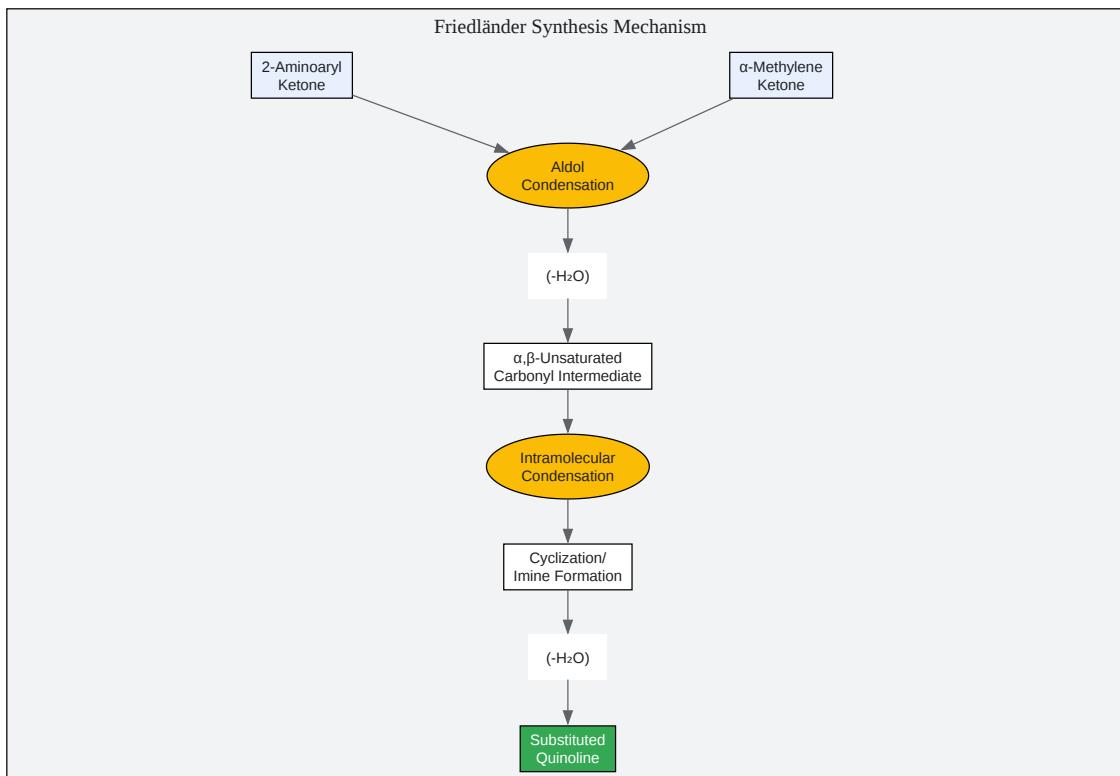
Introduction

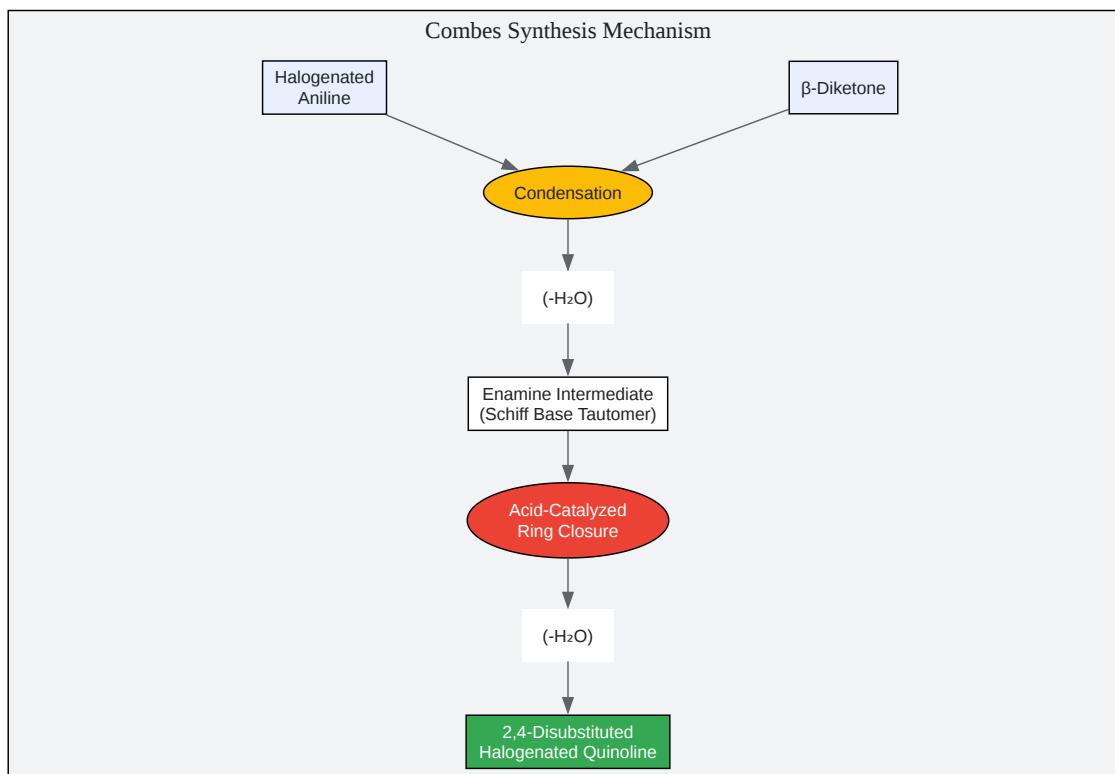
Quinolines are a class of heterocyclic aromatic compounds composed of a benzene ring fused to a pyridine ring. This scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a wide array of therapeutic agents, including antimalarial drugs like chloroquine, as well as various antibacterial, anticancer, and anti-inflammatory agents.^{[1][2][3][4]} The introduction of halogen atoms to the quinoline core can significantly modulate a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to biological targets.^[4] Consequently, the development of efficient and regioselective methods for synthesizing halogenated quinolines is of paramount importance.

This guide provides a comprehensive review of the core synthetic strategies for obtaining halogenated quinolines. These methodologies can be broadly categorized into two main approaches: the direct halogenation of a pre-existing quinoline ring and the construction of the quinoline scaffold from halogenated precursors using classic named reactions.









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- To cite this document: BenchChem. [Literature review on the synthesis of halogenated quinolines]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b140105#literature-review-on-the-synthesis-of-halogenated-quinolines\]](https://www.benchchem.com/product/b140105#literature-review-on-the-synthesis-of-halogenated-quinolines)

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